

Application Notes & Protocols: Synthesis and Characterization of Octanoyl-CoA as an Experimental Standard

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Compound of Interest

Compound Name: octanoyl-CoA

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Introduction

Octanoyl-Coenzyme A (**Octanoyl-CoA**) is a critical intermediate in mitochondrial fatty acid β -oxidation and plays a role in various metabolic processes.^{[1][2]} As a medium-chain acyl-CoA, it serves as a substrate for several enzymes, including medium-chain acyl-CoA dehydrogenase (MCAD).^[1] The availability of high-purity **octanoyl-CoA** is essential for a range of experimental applications, including enzyme kinetics, inhibitor screening, and as a standard for analytical methods like mass spectrometry. These application notes provide a detailed protocol for the chemical synthesis, purification, and characterization of **octanoyl-CoA** for use as a laboratory standard.

Physicochemical Properties and Storage

A summary of the key properties of **octanoyl-CoA** is presented below. Proper storage is critical to maintain its stability.

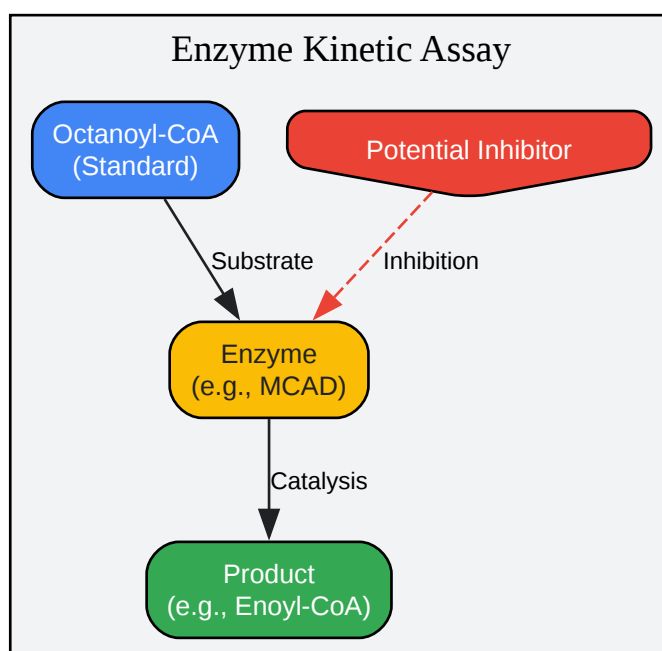
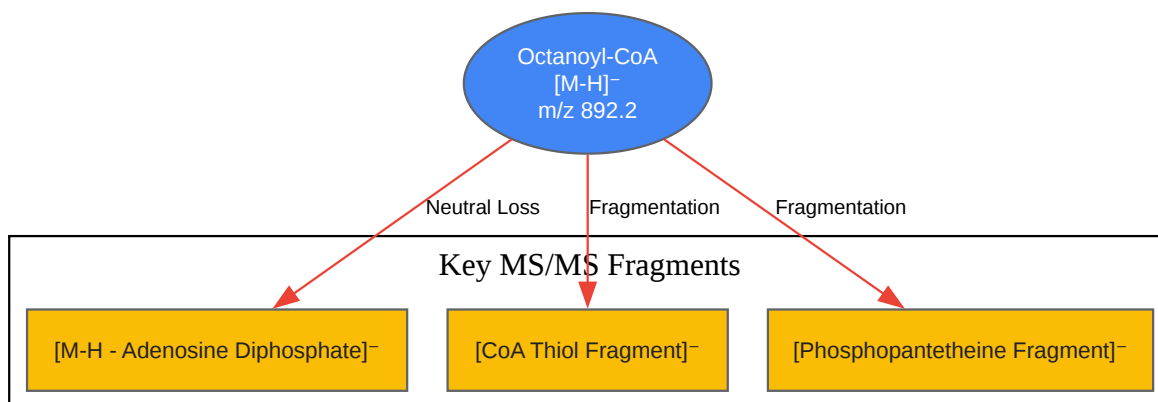
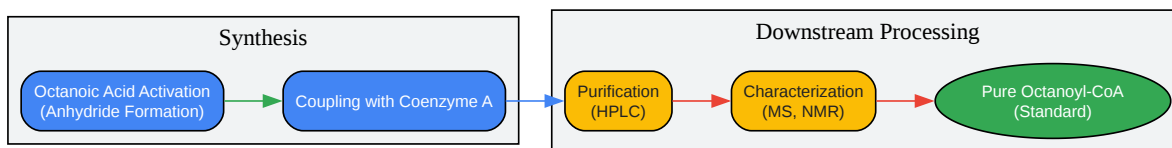
Property	Value	Reference
Chemical Formula	C ₂₉ H ₅₀ N ₇ O ₁₇ P ₃ S	[2][3]
Molar Mass	893.732 g/mol	[2]
Appearance	Solid	[4]
Solubility	Water (10 mg/ml), Methanol	[1][4]
Storage Temperature	-20°C	[1][4]
Stability	≥ 4 years (when stored properly as a solid)	[1][4]

Note: Aqueous solutions are not recommended for storage beyond one day to prevent degradation.[4]

Synthesis of Octanoyl-CoA

The synthesis of **octanoyl-CoA** is achieved by coupling octanoic acid with Coenzyme A (CoA). The following protocol is adapted from the symmetric anhydride method, which is effective for forming the thioester bond between the carboxyl group of the fatty acid and the thiol group of CoA.[5]

Synthesis Workflow



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